

An In-depth Technical Guide to 2-Bromo-4-fluoro-5-methylaniline

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Compound of Interest

Compound Name: 2-Bromo-4-fluoro-5-methylaniline

Cat. No.: B1287016

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Introduction

2-Bromo-4-fluoro-5-methylaniline is a halogenated aromatic amine that serves as a versatile building block in organic synthesis. Its trifunctional nature, featuring bromo, fluoro, and amino substituents on a toluene backbone, makes it a valuable intermediate in the preparation of complex organic molecules. This guide provides a comprehensive overview of its chemical properties, synthesis, reactivity, and potential applications, with a focus on its relevance to the pharmaceutical and agrochemical industries.

Chemical and Physical Properties

While experimentally determined physical properties for **2-Bromo-4-fluoro-5-methylaniline** (CAS No: 1065076-39-2) are not widely available in public literature, predicted data and properties of closely related isomers provide valuable insights. It is crucial to note the existence of several isomers, such as 2-Bromo-5-fluoro-4-methylaniline and 5-Bromo-4-fluoro-2-methylaniline, and to ensure the correct isomer is used in any application.^[1]

Table 1: Physicochemical Properties of **2-Bromo-4-fluoro-5-methylaniline** and Related Isomers

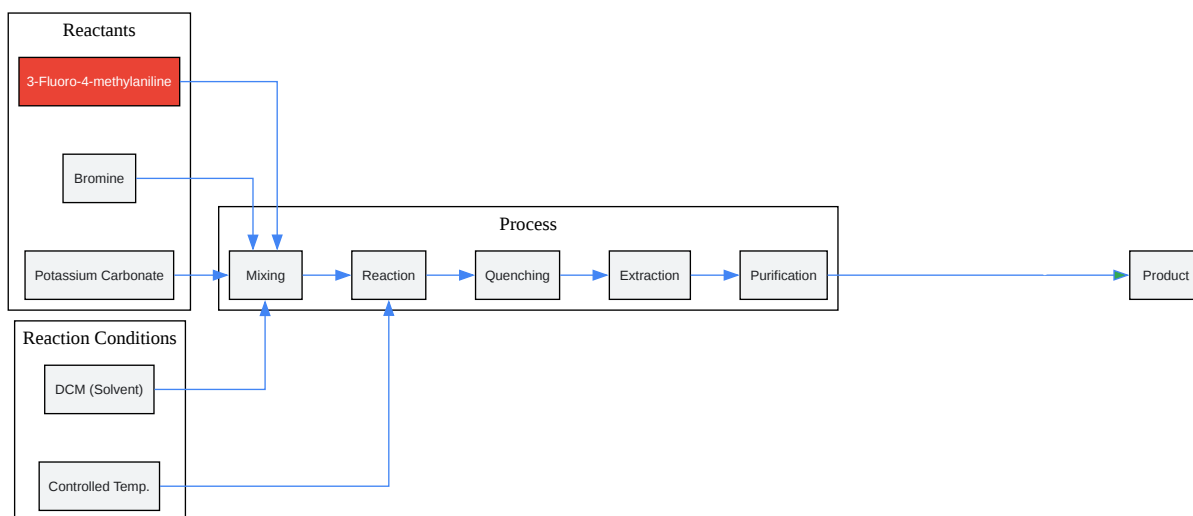
Property	2-Bromo-4-fluoro-5-methylaniline	2-Bromo-5-fluoro-4-methylaniline	5-Bromo-4-fluoro-2-methylaniline
CAS Number	1065076-39-2[2][3]	202865-78-9[1]	627871-16-3[4]
Molecular Formula	C ₇ H ₇ BrFN[2][3]	C ₇ H ₇ BrFN[1]	C ₇ H ₇ BrFN[4]
Molecular Weight	204.04 g/mol [2][3]	204.04 g/mol [1]	204.04 g/mol [4]
Melting Point	Data not available	39-41 °C[1]	86-90 °C[4]
Boiling Point	251 °C at 760 mmHg (Predicted)	245.3±35.0 °C (Predicted)[1]	Data not available
Density	Data not available	Data not available	Data not available
Appearance	Data not available	-	Pale purple powder[4]

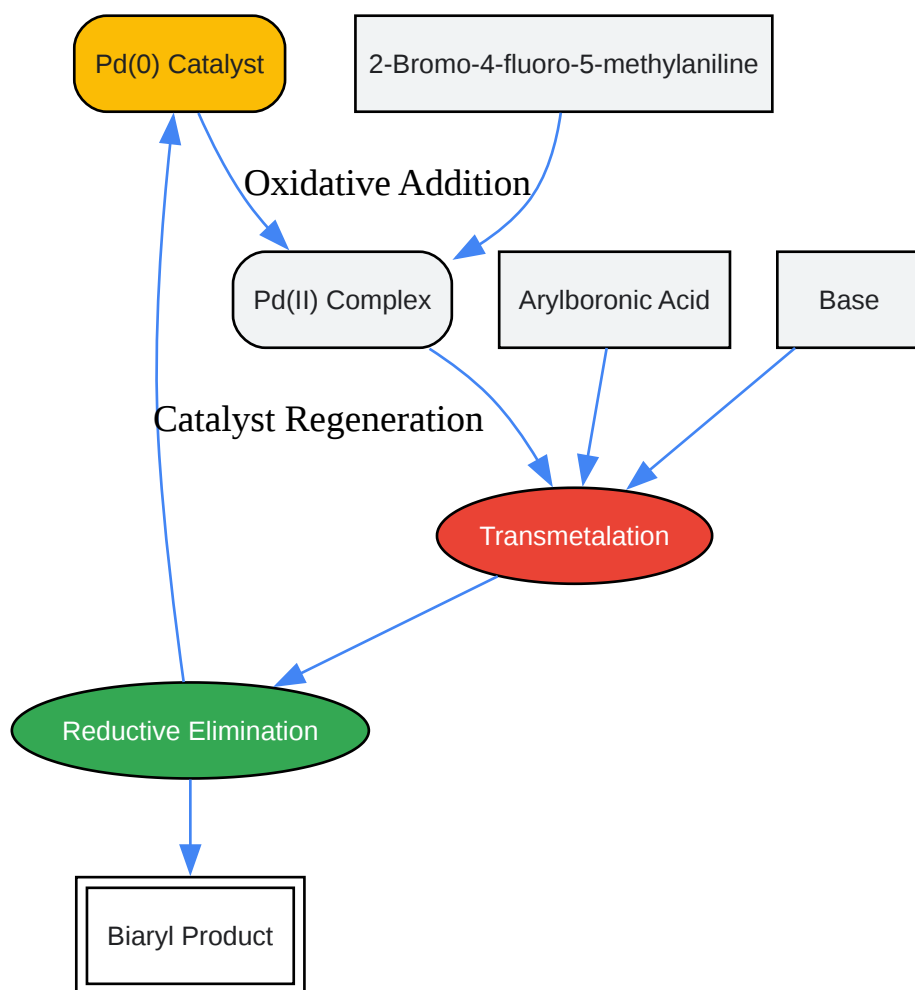
Synthesis

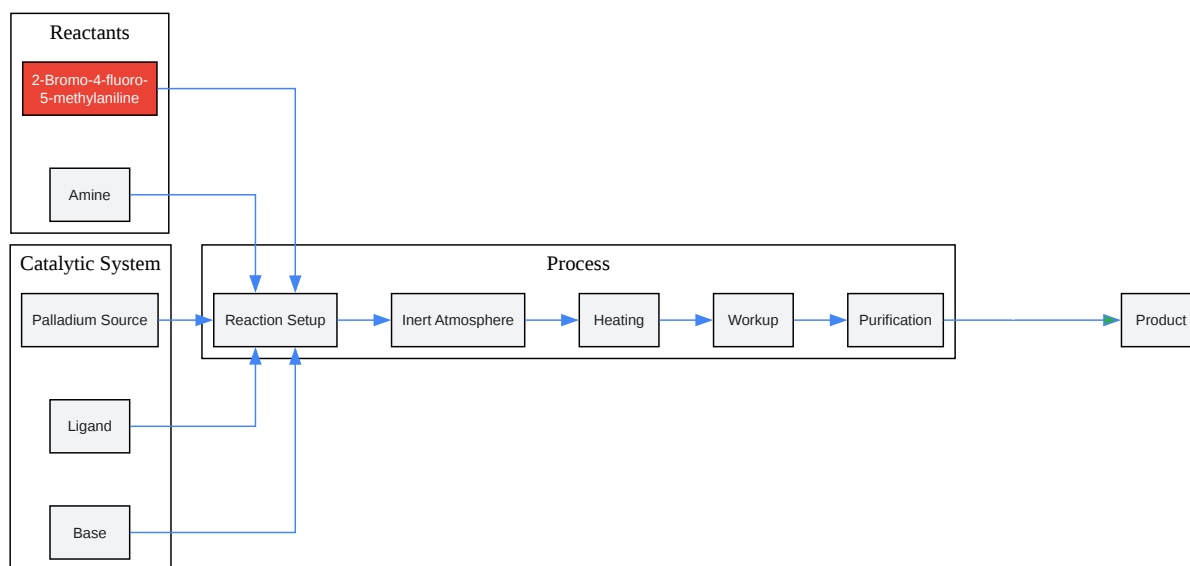
A specific, detailed experimental protocol for the synthesis of **2-Bromo-4-fluoro-5-methylaniline** is not readily available in the surveyed literature. However, a general method for the bromination of a related fluoro-methylaniline isomer, 3-fluoro-4-methylaniline, to produce 2-bromo-5-fluoro-4-methylaniline has been reported and can serve as a valuable reference for a potential synthetic route.[1] This electrophilic aromatic substitution reaction typically utilizes bromine in a suitable solvent.[5]

Representative Synthetic Protocol (for 2-Bromo-5-fluoro-4-methylaniline)

A solution of 3-fluoro-4-methylaniline and anhydrous potassium carbonate is dissolved in anhydrous dichloromethane and cooled. A solution of bromine in anhydrous dichloromethane is then added dropwise at a controlled temperature. The reaction is stirred for a period before being quenched with ice water. The product is then extracted, dried, and concentrated.[1]







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